

purification protocols for trans-Carane

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Compound Focus: trans-Carane

CAS No.: 18968-23-5

Cat. No.: S1827905

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Identified Analytical Parameter

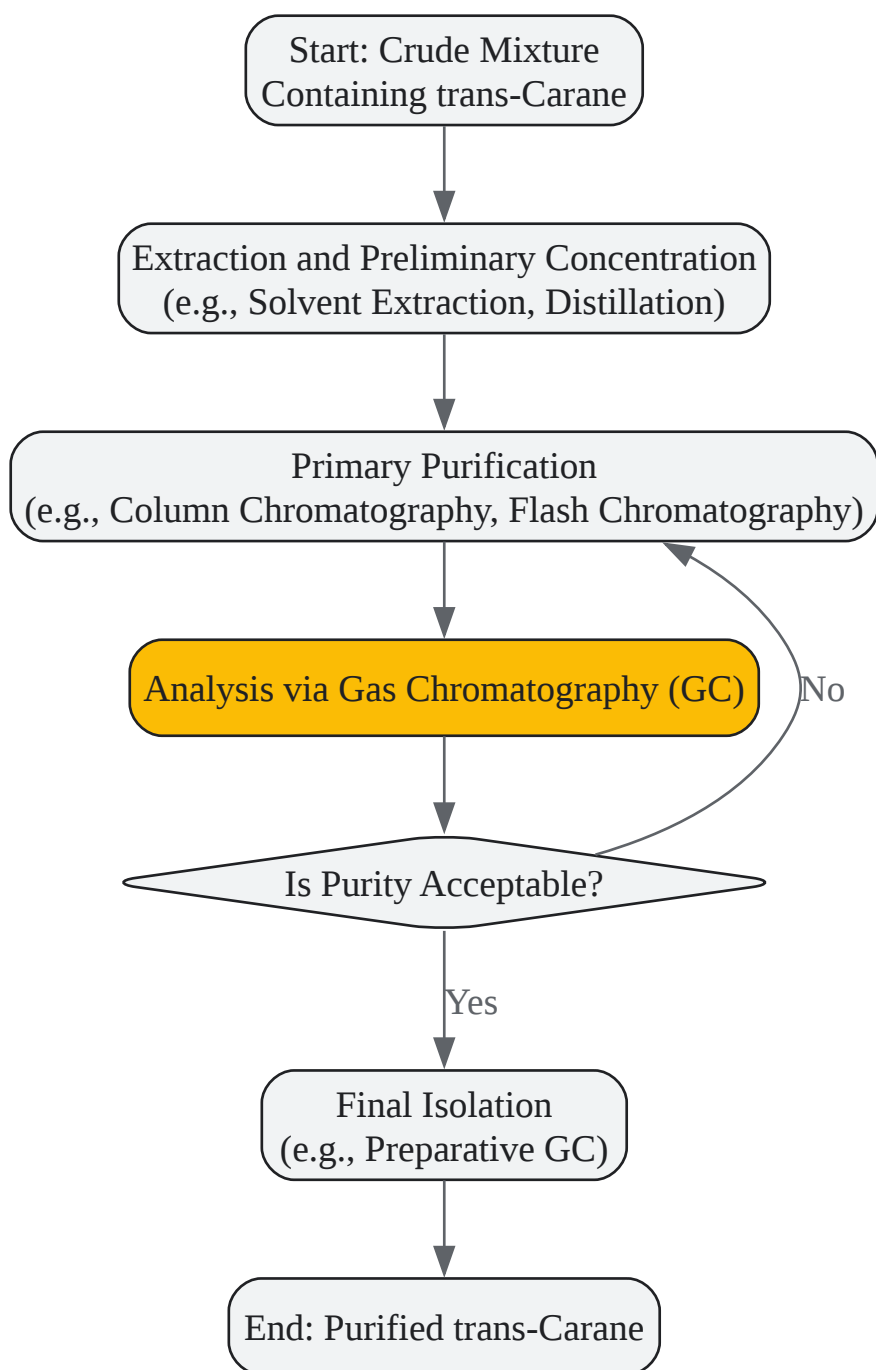
The most specific technical data found is a **Kovats Retention Index (RI)** for **trans-Carane**, which is critical for identifying the compound during Gas Chromatography (GC) analysis [1].

The table below summarizes this quantitative data:

Compound	Formula	CAS Number	Kovats Retention Index	Column Type	Reference
trans-Carane	C ₁₀ H ₁₈	18968-23-5	978	Squalane	Udarov BG, 1986 [1]

Suggested General Workflow for Purification

Based on the finding that Gas Chromatography is a suitable technique for analyzing terpene compounds like **trans-Carane** [2], a potential high-level purification workflow can be outlined. The following diagram illustrates this general process.



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References

1. The Kovats Retention Index: (1S,6S)-3,7,7-Trimethylbicyclo... [pherobase.com]
2. sciencedirect.com/topics/agricultural-and-biological-sciences... [sciencedirect.com]

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